

Technical Support Center: MRE 0094 (Sonedenoson)

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Compound of Interest

Compound Name: MRE 0094

Cat. No.: B15571984

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This technical support center provides researchers, scientists, and drug development professionals with guidance on the solubility and handling of **MRE 0094** (also known as Sonedenoson), a selective adenosine A2A receptor agonist.

Frequently Asked Questions (FAQs)

Q1: What is **MRE 0094**?

MRE 0094, also known by its non-proprietary name Sonedenoson, is a selective agonist for the adenosine A2A receptor with a K_i of 490 nM.^{[1][2]} It has been investigated for its anti-platelet and anti-inflammatory properties and has been in clinical trials for conditions such as diabetic foot ulcers.^{[1][3][4][5]}

Q2: What are the basic chemical properties of **MRE 0094** (Sonedenoson)?

Below is a summary of the key chemical properties for **MRE 0094**.

Property	Value
Synonyms	Sonedenoson, MRE0094
Molecular Formula	C18H20ClN5O5
Molecular Weight	421.83 g/mol
CAS Number	131865-88-8

Source: PubChem CID 9910098[4]

Q3: How should I store **MRE 0094** (Sonedenoson)?

For long-term stability, **MRE 0094** powder should be stored at -20°C for up to 3 years, or at 4°C for up to 2 years. Once dissolved in a solvent, stock solutions should be stored at -80°C for up to 6 months or at -20°C for up to 1 month. It is recommended to aliquot the stock solution to avoid repeated freeze-thaw cycles.

Q4: In which solvents is **MRE 0094** (Sonedenoson) soluble?

While specific quantitative solubility data for **MRE 0094** in a wide range of solvents is not readily available in the public domain, compounds with similar structures, particularly poorly water-soluble ligands, are often initially dissolved in 100% Dimethyl Sulfoxide (DMSO). For aqueous-based biological assays, the DMSO stock is then further diluted.

Troubleshooting Guide: Solubility Issues

Researchers may encounter solubility challenges with **MRE 0094**, a common issue with many small molecule organic compounds in aqueous solutions for biological assays.[6] The following guide provides systematic steps to address these issues.

Problem: Precipitate forms when diluting my DMSO stock solution into aqueous buffer or cell culture media.

This is a common indication that the compound is poorly soluble in aqueous solutions. The final concentration of DMSO in your assay should be kept as low as possible (ideally $\leq 0.5\%$) to avoid solvent effects on the biological system.

Solutions:

- **Optimize DMSO Concentration:** Determine the highest tolerable DMSO concentration for your specific cell line or assay that does not induce toxicity or off-target effects. This may allow for a higher concentration of your compound to remain in solution.
- **Use of Co-solvents and Excipients:** For in vivo studies or challenging in vitro assays, a formulation with co-solvents may be necessary. The following table provides example

formulations that have been used for other poorly soluble adenosine receptor ligands and can be adapted for **MRE 0094**.

Protocol	Formulation Component 1	Formulation Component 2	Formulation Component 3	Formulation Component 4
1	10% DMSO	40% PEG300	5% Tween-80	45% Saline
2	10% DMSO	90% Corn Oil	-	-

It is critical to test the tolerability and compatibility of any new formulation with your specific experimental system.

- **Sonication and Heating:** To aid in the initial dissolution of the compound in the stock solvent, gentle warming and sonication can be effective. If precipitation occurs upon dilution, these methods may also be carefully applied to the final solution, though caution is advised to avoid degradation of the compound or affecting biological components of the assay.
- **pH Adjustment:** The solubility of a compound can be pH-dependent. If the **MRE 0094** molecule has ionizable groups, adjusting the pH of the aqueous buffer may improve its solubility. This should be done within the physiological tolerance of the experimental system.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- **Weigh the Compound:** Accurately weigh out the required amount of **MRE 0094** (Sonedenoson) powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, you would need 4.218 mg of **MRE 0094** (MW: 421.83).
- **Add Solvent:** Add the appropriate volume of 100% DMSO to the vial containing the compound.
- **Dissolve:** Gently vortex the solution. If necessary, sonicate the vial in a water bath for short intervals until the solid is completely dissolved. Gentle warming (e.g., 37°C) can also be applied.

- Storage: Store the stock solution in aliquots at -80°C.

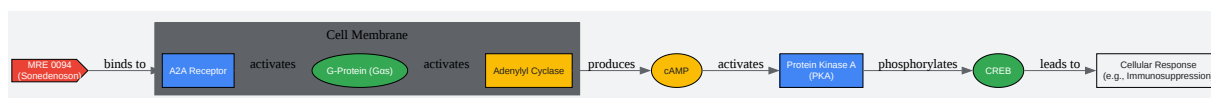
Protocol 2: Preparation of Working Solutions for In Vitro Cell-Based Assays

- Thaw Stock Solution: Thaw a single aliquot of the 10 mM **MRE 0094** DMSO stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution in 100% DMSO to create intermediate stock concentrations.
- Final Dilution: Further dilute the intermediate DMSO stocks into your final aqueous assay buffer or cell culture medium to achieve the desired final concentrations. Ensure the final DMSO concentration is consistent across all experimental conditions and does not exceed the tolerance level of your assay (typically $\leq 0.5\%$).

Signaling Pathway and Experimental Workflow

Adenosine A2A Receptor Signaling Pathway

MRE 0094 (Sonedenoson) is an agonist for the adenosine A2A receptor (A2AR), a G-protein coupled receptor (GPCR). Upon binding of an agonist like **MRE 0094**, the A2AR couples to the Gs alpha subunit (G α s) of the G-protein complex. This activates adenylyl cyclase, leading to an increase in intracellular cyclic AMP (cAMP).[7][8] cAMP then activates Protein Kinase A (PKA), which in turn phosphorylates various downstream targets, including the cAMP response element-binding protein (CREB).[7][8] This signaling cascade can have various cellular effects, including immunosuppression and anti-inflammatory responses.[7][8]

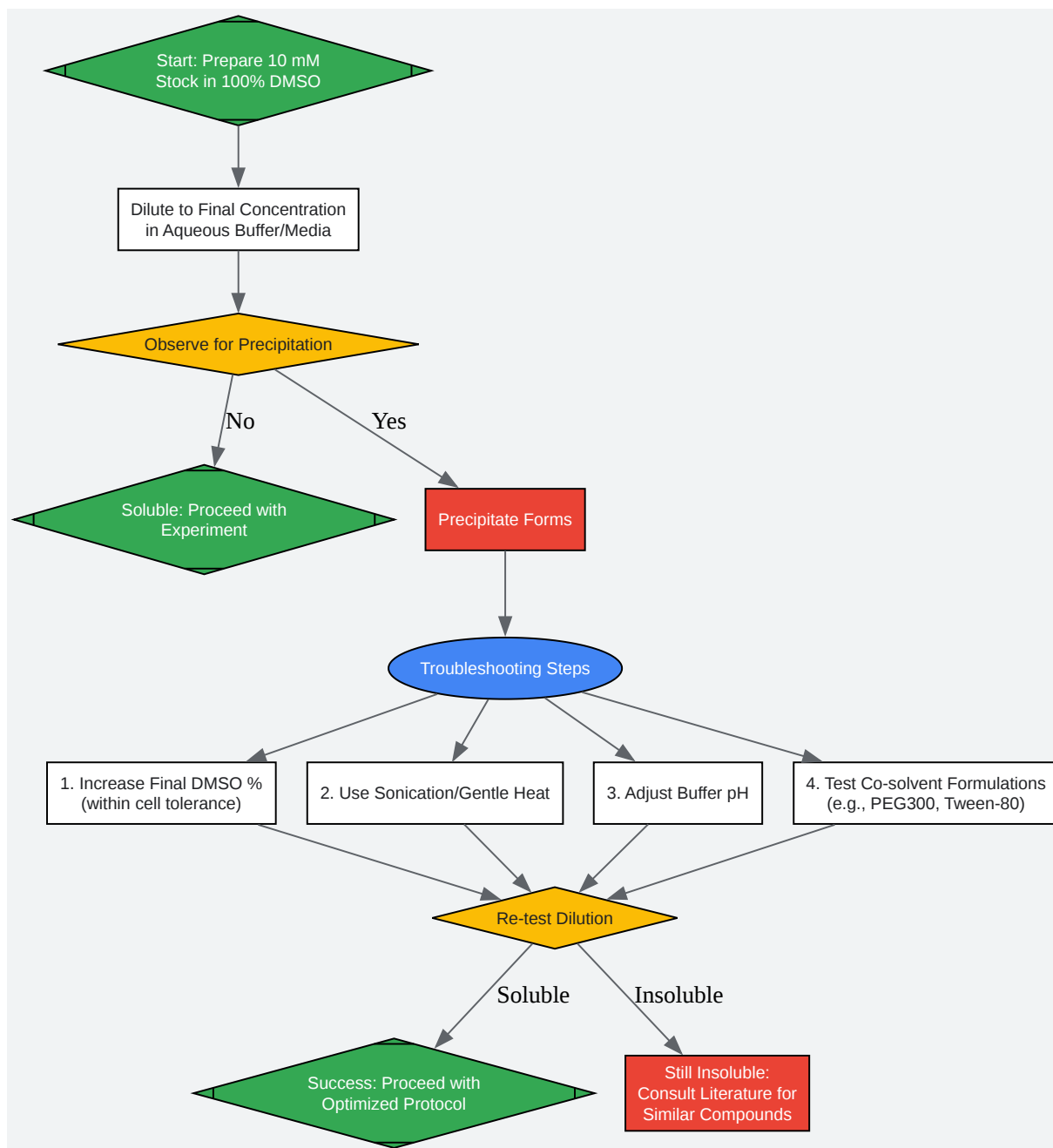


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Caption: Adenosine A2A Receptor Signaling Pathway.

Experimental Workflow for Addressing Solubility Issues

The following diagram outlines a logical workflow for troubleshooting solubility problems with **MRE 0094** in your experiments.



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Caption: Experimental Workflow for **MRE 0094** Solubility.

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